

An In-depth Technical Guide to Coprostanol-d5: Properties and Analytical Applications

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Compound of Interest

Compound Name: Coprostanol-d5

Cat. No.: B12410896

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Introduction

Coprostanol-d5, the deuterium-labeled form of coprostanol, serves as a critical internal standard for the quantitative analysis of fecal sterols in various matrices. Its chemical and physical properties closely mimic that of the unlabeled endogenous compound, allowing for accurate quantification in complex samples by compensating for analyte loss during sample preparation and instrumental analysis. This technical guide provides a comprehensive overview of the physical and chemical properties of **Coprostanol-d5**, detailed experimental protocols for its use, and an exploration of the metabolic pathway of its parent compound, coprostanol.

Physical and Chemical Properties

Coprostanol-d5 is a synthetic, stable isotope-labeled derivative of coprostanol, a biomarker for fecal pollution. Its properties are summarized in the table below.

| Property | Value | Reference(s) |
|---------------------|------------------------------------------------------------------------------------------------------------------------------------------------|----------------------|
| Chemical Name | 5 β -Cholestan-3 β -ol-d5 | [1] |
| Synonyms | Coprostanol-d5 | [1] |
| Molecular Formula | C ₂₇ H ₄₃ D ₅ O | [1] |
| Molecular Weight | 393.70 g/mol | [1] |
| Appearance | White to off-white solid | [1] |
| Purity | ≥98% | Commercial Suppliers |
| Isotopic Enrichment | Typically ≥98% atom D | Commercial Suppliers |
| Melting Point | ~101-102 °C (unlabeled) | |
| Solubility | Soluble in ethanol (20 mg/mL with ultrasonic and warming), chloroform, diethyl ether, and warm methanol. Sparingly soluble in aqueous buffers. | Commercial Suppliers |
| Storage | Powder: -20°C for up to 3 years. In solvent: -80°C for 6 months, -20°C for 1 month. | |

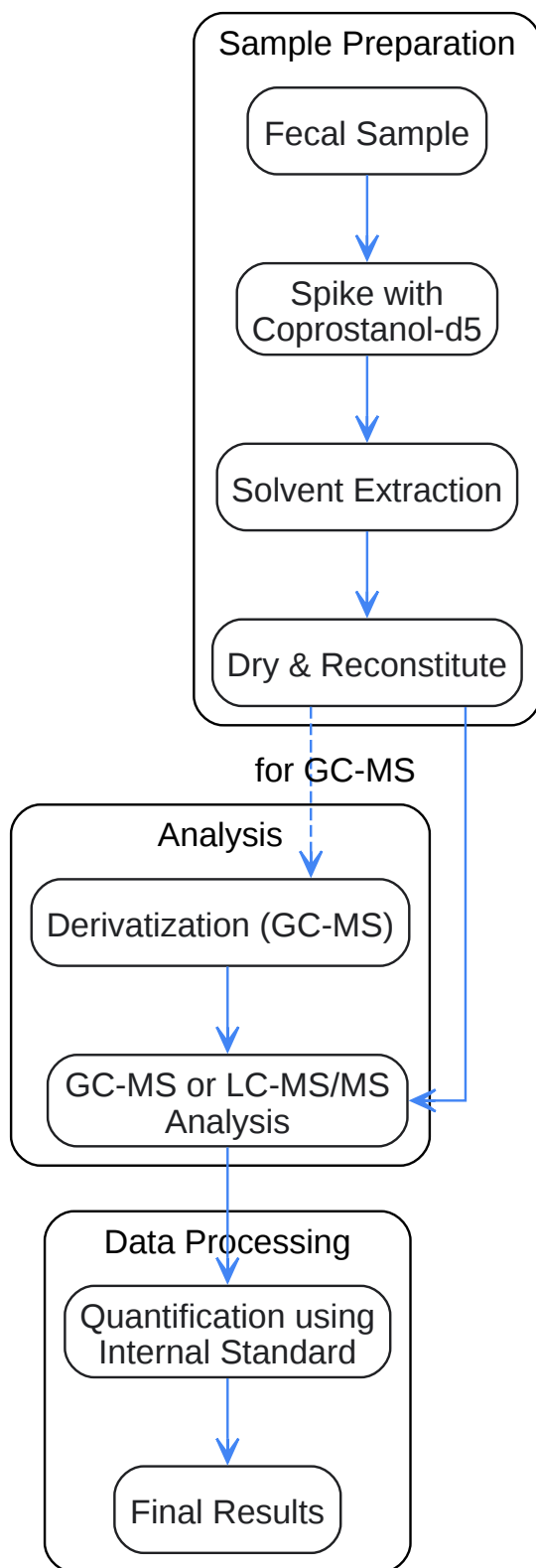
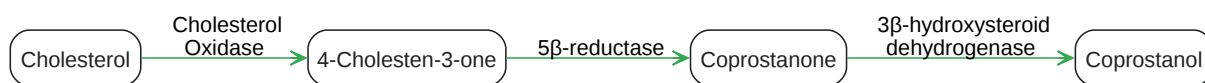
Metabolic Pathway: From Cholesterol to Coprostanol

Coprostanol is not synthesized directly by humans but is a metabolic byproduct of cholesterol conversion by intestinal microorganisms. This biotransformation is a key process in cholesterol elimination. The primary pathway is an indirect route involving two main enzymatic steps:

- Cholesterol to 4-Cholesten-3-one: The initial step involves the oxidation of the 3 β -hydroxyl group of cholesterol and the isomerization of the double bond from the Δ 5 to the Δ 4 position. This reaction is catalyzed by the enzyme cholesterol oxidase.

- 4-Cholesten-3-one to Coprostanone: The Δ^4 double bond of 4-cholesten-3-one is then reduced to form coprostanone.
- Coprostanone to Coprostanol: Finally, the 3-keto group of coprostanone is reduced to a 3β -hydroxyl group, yielding coprostanol.

Several gut bacteria, including species from the genera Eubacterium and Bacteroides, are known to facilitate this conversion.



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References

- 1. medchemexpress.com [medchemexpress.com]
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